

# A Comparative Guide to Olivine Geochemistry in Diverse Tectonic Settings

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## Compound of Interest

Compound Name: Olivin

Cat. No.: B1252735

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For researchers, scientists, and drug development professionals, understanding the subtle variations in the chemical composition of minerals can provide profound insights into deep Earth processes. **Olivine**, a primary constituent of the Earth's upper mantle, serves as a robust recorder of the conditions and processes associated with different tectonic environments. This guide provides a comparative analysis of the geochemistry of **olivine** from three distinct tectonic settings: Mid-Ocean Ridges (MOR), Ocean Islands (OI), and Island Arcs (IA). The data presented is supported by experimental protocols for common analytical techniques.

The chemical composition of **olivine**, particularly its major and trace element content, varies systematically with the tectonic setting in which it crystallizes. These variations reflect differences in mantle source compositions, melting processes, and magma evolution. By analyzing the geochemistry of **olivine**, researchers can deduce critical information about the geodynamic processes that shape our planet.

## Data Presentation: Comparative Geochemistry of Olivine

The following tables summarize the key quantitative geochemical data for **olivine** from Mid-Ocean Ridge Basalts (MORB), Ocean Island Basalts (OIB), and Island Arc Basalts (IAB).

Table 1: Major Element Composition of **Olivine** (in wt%)

Tectonic Setting	Forsterite (Fo) Content	NiO	MnO	CaO
Mid-Ocean Ridge (MOR)	88 - 92	0.25 - 0.45	0.10 - 0.20	0.10 - 0.30
Ocean Island (OI)	80 - 89	0.10 - 0.35	0.15 - 0.30	0.15 - 0.40
Island Arc (IA)	85 - 91	0.20 - 0.40	0.10 - 0.25	0.10 - 0.35

Table 2: Trace Element Composition of **Olivine** (in ppm)

Tectonic Setting	Ni	Co	Zn	V	Sc
Mid-Ocean Ridge (MOR)	2000 - 3500	100 - 150	50 - 80	2 - 5	2 - 6
Ocean Island (OI)	800 - 2800	120 - 180	60 - 100	1 - 4	3 - 7
Island Arc (IA)	1500 - 3000	100 - 160	50 - 90	1 - 3	2 - 5

## Experimental Protocols

The geochemical data presented in this guide are typically acquired using the following analytical techniques.

### Electron Probe Microanalysis (EPMA) for Major and Minor Elements

EPMA is a widely used technique for obtaining precise quantitative analyses of major and minor elements in **olivine**.

Methodology:

- **Sample Preparation:** **Olivine**-bearing rock samples are cut into thin sections (approximately 30 µm thick) and polished to a high-quality, flat surface. The sections are then carbon-coated to ensure electrical conductivity under the electron beam.
- **Instrumentation:** A wavelength-dispersive spectrometer (WDS) equipped electron probe microanalyzer is used.
- **Analytical Conditions:**
  - **Accelerating Voltage:** 15-20 kV.
  - **Beam Current:** 10-20 nA.
  - **Beam Diameter:** 1-5 µm.
  - **Counting Times:** 20-40 seconds on peak and 10-20 seconds on background positions for each element.
- **Standardization:** Well-characterized natural and synthetic **olivine** standards (e.g., San Carlos **olivine**) are used for calibration.
- **Data Correction:** Raw X-ray intensity data are corrected for matrix effects (atomic number, absorption, and fluorescence) using standard correction procedures (e.g., ZAF or PAP).

## Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS) for Trace Elements

LA-ICP-MS is a powerful technique for in-situ determination of trace element concentrations in **olivine** at high spatial resolution.

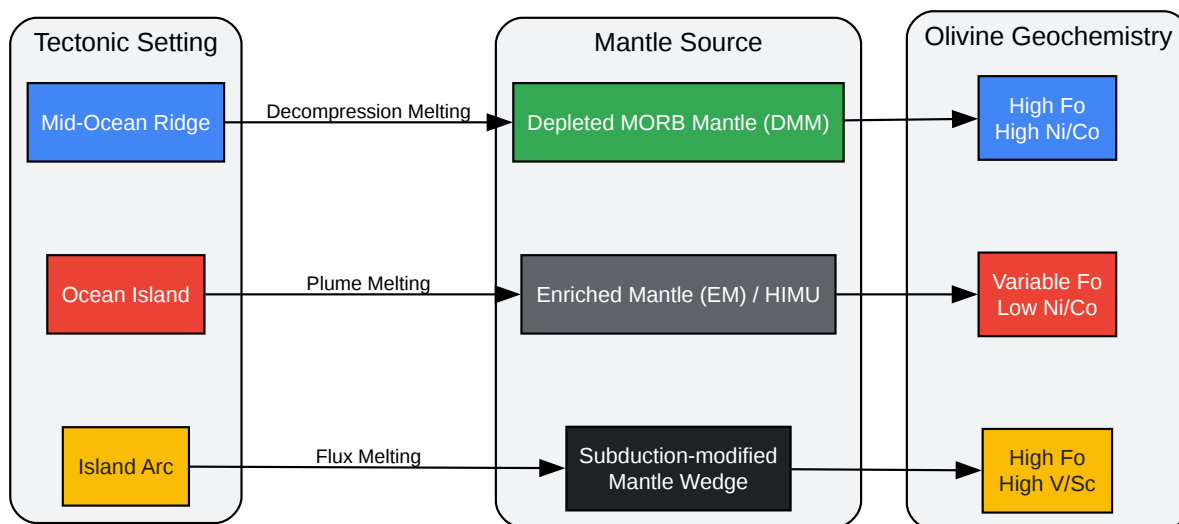
### Methodology:

- **Sample Preparation:** Polished thin sections or grain mounts of **olivine** are used. The samples are cleaned to remove any surface contamination.
- **Instrumentation:** A high-frequency excimer or solid-state laser is coupled to an inductively coupled plasma mass spectrometer.

- Analytical Conditions:
  - Laser Fluence: 3-5 J/cm<sup>2</sup>.
  - Repetition Rate: 5-10 Hz.
  - Spot Size: 30-50 µm.
  - Carrier Gas: Helium is used to transport the ablated material to the ICP-MS.
- Internal Standardization: An element with a known and homogeneous concentration in **olivine**, typically <sup>29</sup>Si, is used as an internal standard to correct for variations in ablation yield and instrument sensitivity. The concentration of the internal standard is pre-determined by EPMA.
- External Standardization: A certified reference material with a similar matrix to **olivine** (e.g., NIST SRM 610/612 glass) is used for external calibration.
- Data Processing: Time-resolved analysis of the signal allows for the selection of stable signal intervals, and specialized software is used to calculate element concentrations.

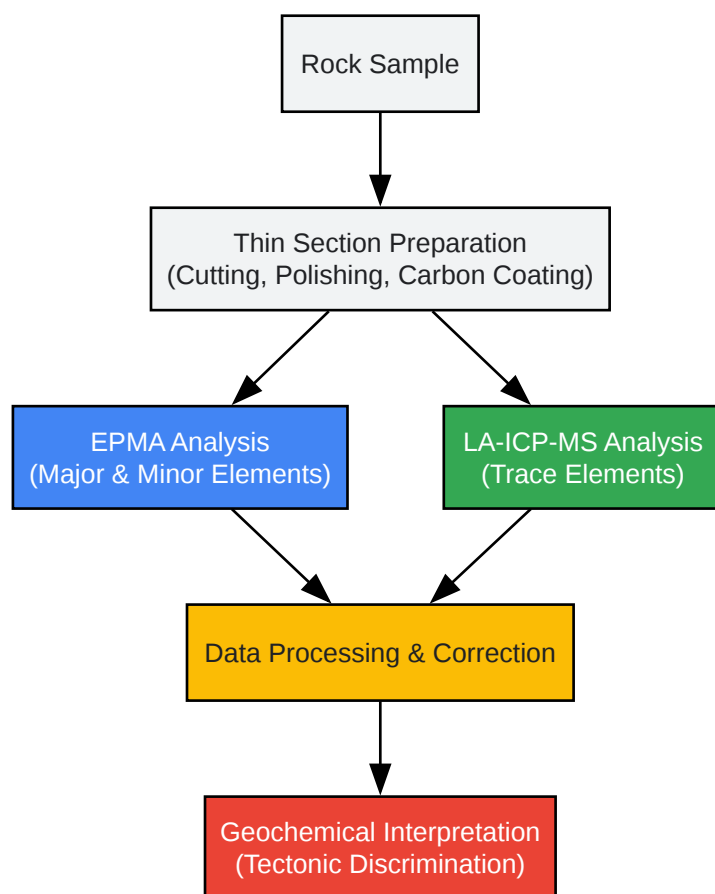
## Mandatory Visualization

The following diagrams illustrate the key relationships and workflows discussed in this guide.



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Caption: Tectonic setting, mantle source, and **olivine** geochemistry relationship.



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Caption: A typical experimental workflow for **olivine** geochemical analysis.

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